

# Oxamyl Oxime: A Comprehensive Technical Guide to Stability and Degradation

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## Compound of Interest

Compound Name: Oxamyl oxime

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## Introduction

Oxamyl is a broad-spectrum carbamate pesticide widely used for the control of insects, mites, and nematodes. Its efficacy and environmental fate are intrinsically linked to its stability and the formation of its degradation products. This technical guide provides an in-depth analysis of the stability of oxamyl and its primary metabolite, **oxamyl oxime**, under various environmental conditions. It details the chemical and biological degradation pathways, summarizes key quantitative data, and outlines the experimental methodologies used in these assessments.

## Chemical and Physical Properties

A foundational understanding of the physicochemical properties of oxamyl and its primary degradation product, **oxamyl oxime**, is crucial for interpreting their environmental behavior.

Property	Oxamyl	Oxamyl Oxime (IN-A2213)
IUPAC Name	methyl 2-(dimethylamino)-N-(methylcarbamoyloxy)-2-oxoethanimidothioate[1]	methyl N',N'-dimethyl-N-hydroxy-1-thiooxamimidate
CAS Number	23135-22-0[1]	30558-43-1[2][3]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> N <sub>3</sub> O <sub>3</sub> S[1]	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S[3][4][5]
Molecular Weight	219.26 g/mol [1]	162.21 g/mol [3][4][5]
Appearance	White crystalline solid[1]	White powder[5]
Water Solubility	280 g/L (at 25°C)[6]	Data not readily available
Log Kow	-0.47[6]	Data not readily available

## Stability of Oxamyl

The persistence of oxamyl in the environment is governed by several degradation processes, including hydrolysis, photolysis, and microbial degradation.

## Hydrolysis

The rate of hydrolysis of oxamyl is highly dependent on the pH of the aqueous solution. It is relatively stable under acidic conditions but degrades rapidly in neutral to alkaline environments.[6][7] The primary hydrolysis product is **oxamyl oxime** (IN-A2213).

Table 1: Hydrolysis Half-life of Oxamyl at 25°C

pH	Half-life	Reference
4.5	300 weeks	[1]
4.7	Stable for at least 11 days	[1]
5	> 31 days	[1][7]
6.0	17 weeks	[1]
6.9	Slow hydrolysis (3% after 24h, 9% after 48h)	[1]
7.0	1.6 weeks (11.2 days)	[1]
7.0	~8 days	[7]
8.0	1.4 days	[1]
9.0	~3 hours (rapid, 30% conversion in 6 hours)	[1][7]

## Photolysis

Oxamyl is susceptible to photodegradation, a process that can be accelerated by the presence of sunlight.[1]

Table 2: Photodegradation of Oxamyl

Medium	Condition	Half-life	Quantum Yield	Reference
Aqueous Solution (pH 5)	Simulated sunlight	~7.0 days	[7]	
Aqueous Solution (pH 6)	Monochromatic irradiation ( $\lambda=254$ nm)	$0.54 \pm 0.08$	[8]	
Thin Film (0.67 $\mu\text{g}/\text{cm}^2$ )	55.38 hours	[1]		
Sandy Loam Soil	Irradiated	1.9 days		
Silt Loam Soil	Irradiated	3.8 days		

## Microbial Degradation

Microbial activity is a significant contributor to the degradation of oxamyl in soil. The rate of degradation is influenced by soil type, moisture content, and temperature.

Table 3: Soil Degradation Half-life of Oxamyl

Soil Type	Condition	Half-life	Reference
Loamy Sand (pH 6.8)	Aerobic	11 days	[1]
Fine Sand (pH 6.4)	Aerobic	15 days	[1]
Silt Loam (pH 4.7)	Anaerobic	6 days	[1]
Bet Dagan Soil	4 to 33 days	[1][9]	
Field Studies	4 to 20 days	[10]	

A variety of microorganisms have been identified as capable of degrading oxamyl, including bacteria from the genera *Pseudomonas*, *Aminobacter*, and *Mesorhizobium*, and fungi such as *Trichoderma harzianum* and *Trichoderma viride*. [11][12][13] These microorganisms typically hydrolyze oxamyl to **oxamyl oxime** and utilize the resulting methylamine as a carbon and nitrogen source. [11]

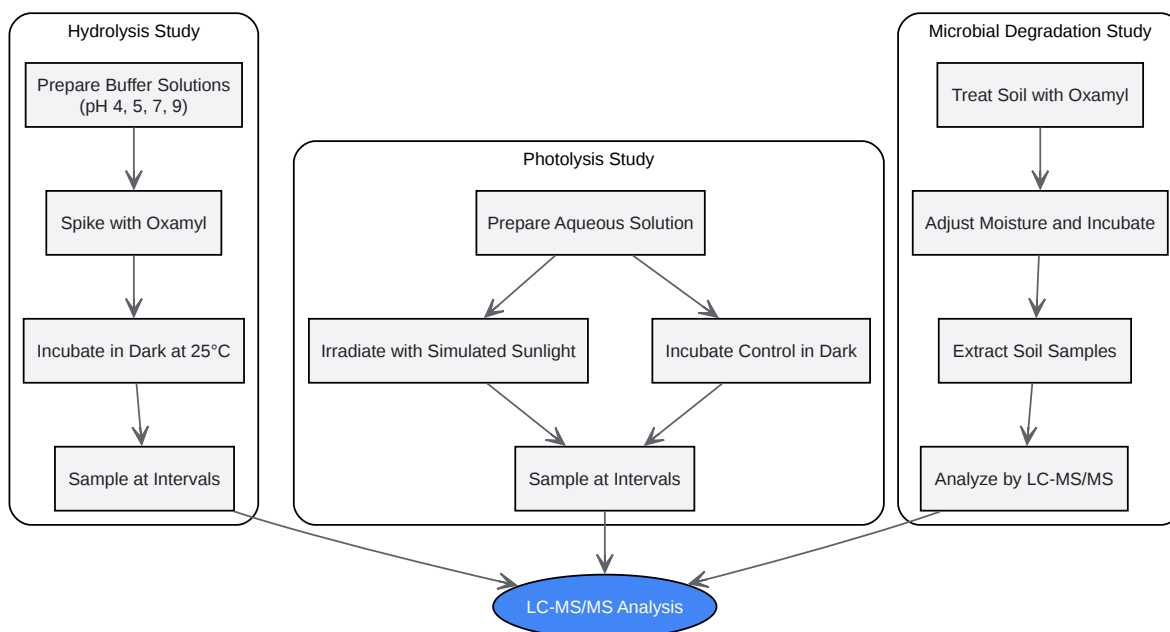
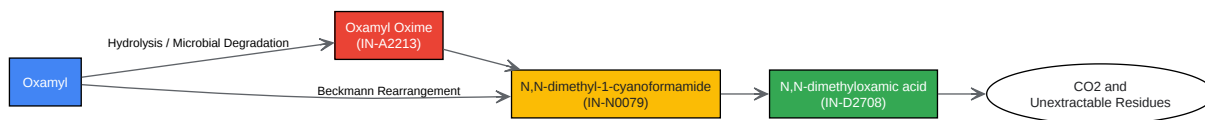
## Degradation Products

The degradation of oxamyl leads to the formation of several metabolites, with **oxamyl oxime** being the most prominent.

- **Oxamyl Oxime** (IN-A2213): The primary hydrolysis and microbial degradation product.
  - N,N-dimethyl-1-cyanoformamide (DMCF or IN-N0079): Formed through a Beckmann-type rearrangement of oxamyl or directly from **oxamyl oxime**.
  - N,N-dimethyloxamic acid (IN-D2708): A further degradation product formed from IN-N0079.
- [6]

## Degradation Pathways

The degradation of oxamyl proceeds through several interconnected pathways, primarily initiated by hydrolysis or microbial action.



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- To cite this document: BenchChem. [Oxamyl Oxime: A Comprehensive Technical Guide to Stability and Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929907#oxamyl-oxime-stability-and-degradation-products]

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